

# An In-depth Technical Guide to Pigment Yellow 16 (CAS 5979-28-2)

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## Compound of Interest

Compound Name: *Pigment Yellow 16*

Cat. No.: *B1584600*

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For Researchers, Scientists, and Formulation Professionals

This technical guide provides a comprehensive overview of **Pigment Yellow 16** (CAS No. 5979-28-2), a diarylide yellow pigment. While primarily used as an industrial colorant, this document details its chemical properties, synthesis, and technical specifications for professionals in research, development, and safety assessment.

## Chemical Identity and Physical Properties

**Pigment Yellow 16** is an organic compound classified as a diarylide (or bisacetoacetarylide) azo pigment.<sup>[1][2]</sup> It is known for its brilliant green-yellow shade and good resistance to heat and light.<sup>[3]</sup> Its primary application is in the coloring of plastics, printing inks, and paints.<sup>[4][5][6]</sup>

Table 1: Chemical and Physical Properties of **Pigment Yellow 16**

Property	Value
CAS Number	5979-28-2[3][4][5]
Molecular Formula	C <sub>34</sub> H <sub>28</sub> Cl <sub>4</sub> N <sub>6</sub> O <sub>4</sub> [4][5][7]
Molecular Weight	726.44 g/mol [3][4][7]
Synonyms	C.I. Pigment Yellow 16, C.I. 20040, Permanent Yellow NCG, Hostaperm Yellow NCG[3][5][8]
Appearance	Yellow powder[3][6]
Melting Point	325 °C[3][4][5]
Boiling Point	811.8 ± 65.0 °C (Predicted)[4][7]
Density	1.40 ± 0.1 g/cm <sup>3</sup> (Predicted)[4][7]
Solubility	Insoluble in water; slightly soluble in ethanol.[4][6][7]

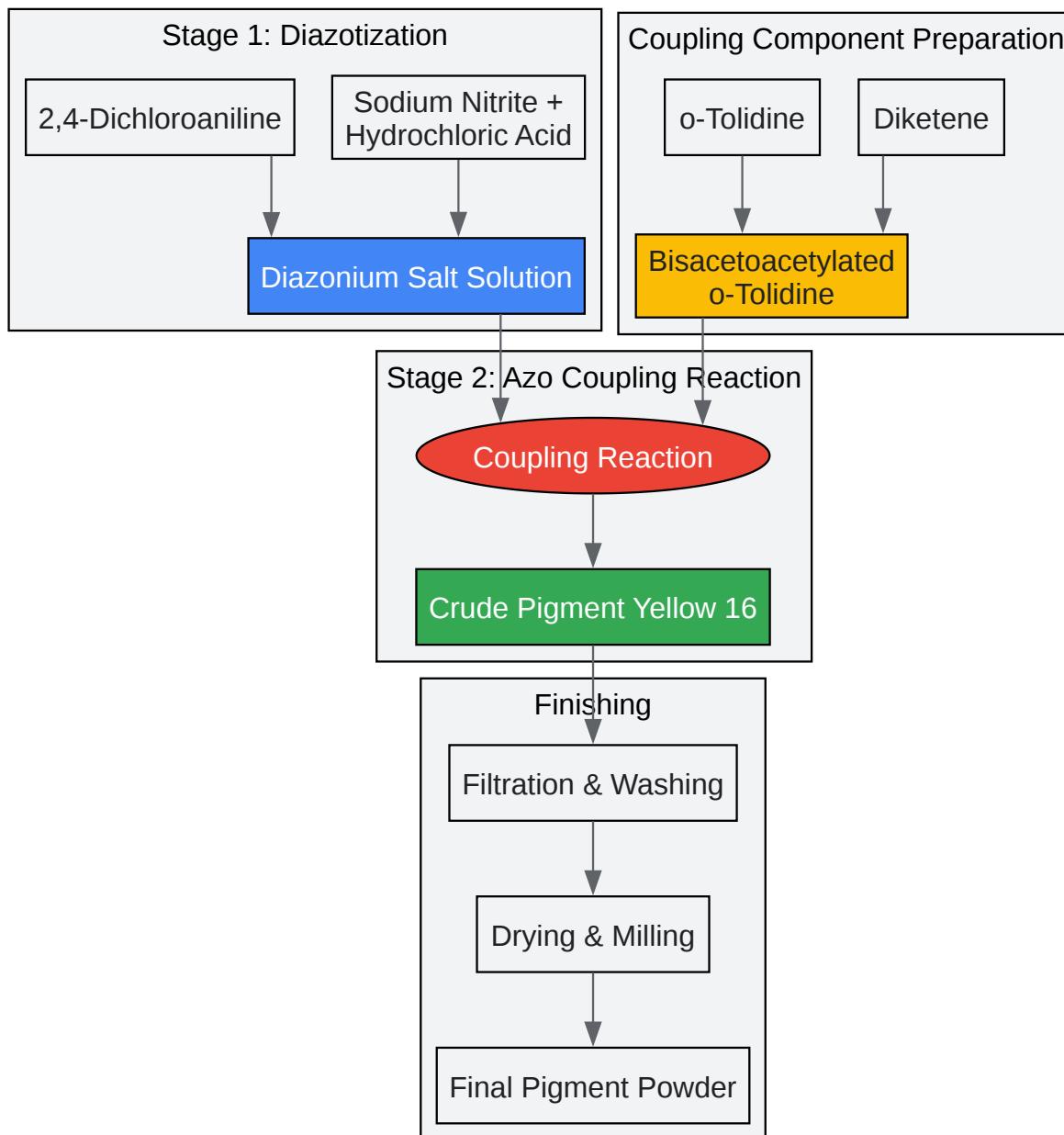
## Synthesis and Manufacturing

The synthesis of **Pigment Yellow 16** is a multi-step process involving diazotization and an azo coupling reaction. The overall workflow is a well-established method for producing diarylide pigments.

### 2.1 Synthesis Pathway

The manufacturing process involves two primary stages:

- **Diazotization:** 2,4-dichloroaniline is treated with a nitrite source (e.g., sodium nitrite) in an acidic medium to form a diazonium salt.[3][4]
- **Azo Coupling:** The resulting diazonium salt is then coupled with a bisacetoacetylidyne coupling component, specifically N,N'-(3,3'-dimethyl[1,1'-biphenyl]-4,4'-diyl)bis[3-oxobutanamide], which is derived from o-tolidine.[2][4]

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Caption: General synthesis workflow for **Pigment Yellow 16**.

## 2.2 Detailed Experimental Protocol (Continuous Process Example)

The following protocol is an example of a continuous process for preparing **Pigment Yellow 16**<sup>[1]</sup>:

- Preparation of Coupling Component Suspension:
  - In a 1L beaker, add 800 mL of water, 38 g of 3,3'-dimethylbenzidine (o-tolidine), and 10 g of sodium hydroxide. Stir the mixture.
  - Add 5.7 g of a suitable surfactant and 35 mL of 30% sodium hydroxide solution.
  - Quickly add 50 mL of glacial acetic acid to form a suspension.
  - Dilute the final suspension with water to a total volume of 1000 mL.
- Preparation of Diazonium Salt Solution:
  - Prepare a diazonium salt solution from 2,5-dichloroaniline (Note: other sources cite 2,4-dichloroaniline) to achieve the same molar concentration as the coupling component solution.<sup>[1][3][4]</sup>
- Coupling Reaction:
  - Transfer the two reactant solutions into separate holding tanks.
  - Using calibrated peristaltic pumps, feed both the diazonium salt solution and the coupling component suspension at a controlled flow rate (e.g., 5 mL/min) into a helical tube reactor.
  - Maintain the reaction temperature between 20-30°C to yield the azo pigment solution.<sup>[1]</sup>
- Post-Treatment and Isolation:
  - The resulting crude pigment slurry is then filtered.
  - The filter cake is washed thoroughly with water to remove residual salts and impurities.
  - The washed pigment is dried in an oven and subsequently milled or ground to achieve the desired particle size distribution.

## Technical Performance and Applications

**Pigment Yellow 16** is valued for its thermal stability and lightfastness, although these properties can vary depending on the application and concentration.

Table 2: Performance Characteristics of **Pigment Yellow 16**

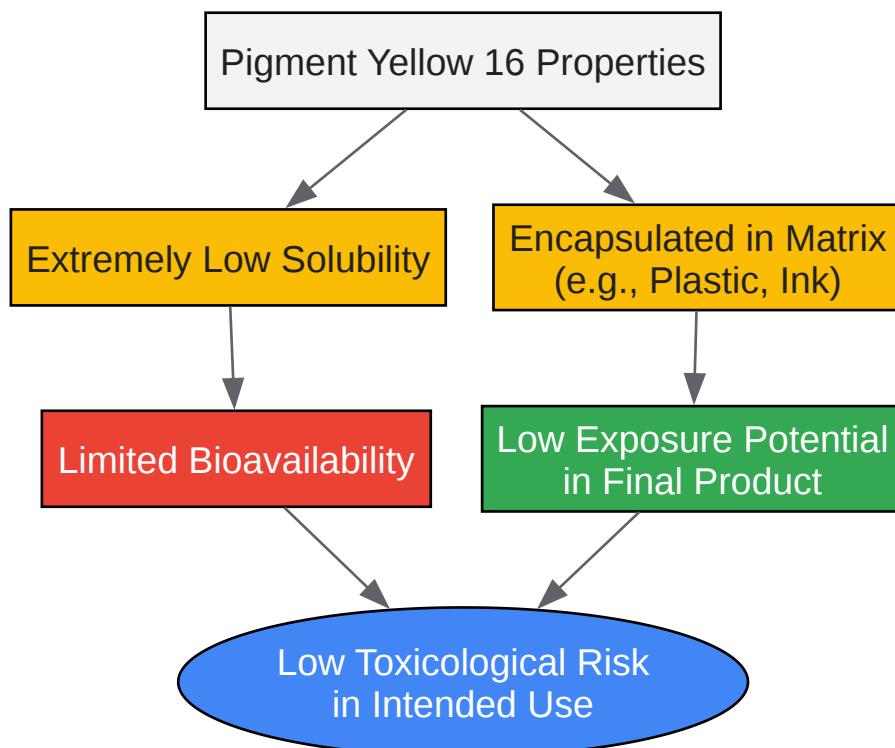
Parameter	Value / Observation
Lightfastness	Grade 4-5 (on a scale of 1-8, where 8 is highest) [4]
Heat Resistance	Stable up to 160°C; can be used in polyolefins at 230-240°C for short durations (5 min).[3][4]
Chemical Resistance	Good resistance to dilute acids and alkalis.[4][7]
Migration	Prone to migration and crystallization, limiting its use in plasticized PVC.[4]
Primary Uses	Packaging printing inks, metal decorative inks, paints, and coloring polyolefins.[4][6]

## Safety and Toxicology

From a toxicological standpoint, diarylide pigments like **Pigment Yellow 16** are characterized by their extremely low solubility in water and organic solvents, which inherently limits their bioavailability.[9]

- **GHS Classification:** While many reports indicate it does not meet GHS hazard criteria, some notifications include a H350 "May cause cancer" hazard statement.[4][8] This discrepancy highlights the need to consult the specific Safety Data Sheet (SDS) from the supplier.
- **Handling Precautions:** Standard industrial hygiene practices should be followed.[10] This includes using adequate ventilation, wearing personal protective equipment (gloves, safety goggles), and avoiding dust formation.[10]
- **Bioavailability:** Studies on analogous diarylide pigments have shown no evidence of carcinogenicity when tested in long-term animal studies, which is attributed to the pigments

not being absorbed by the body.[9][11] The pigment is typically encapsulated within a polymer matrix in its final application form, further reducing direct exposure.[9]



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